

An In-depth Technical Guide to 2-((tert-Butyldimethylsilyl)oxy)ethanol

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Compound of Interest

Compound Name:	2-((tert- Butyldimethylsilyl)oxy)ethanol
Cat. No.:	B027504

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **2-((tert-Butyldimethylsilyl)oxy)ethanol**, a versatile bifunctional molecule widely utilized in organic synthesis. This document outlines its physical and chemical characteristics, provides a detailed experimental protocol for its preparation, and includes relevant safety information.

Core Chemical Properties

2-((tert-Butyldimethylsilyl)oxy)ethanol, also known as TBDMS-ethanol, is a colorless to almost colorless clear liquid.^[1] It is characterized by the presence of a sterically hindered tert-butyldimethylsilyl (TBDMS) ether and a primary alcohol functional group. This unique structure makes it a valuable building block in multi-step organic syntheses, particularly as a protected form of ethylene glycol.

Physical and Chemical Data Summary

The key physical and chemical properties of **2-((tert-Butyldimethylsilyl)oxy)ethanol** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₈ H ₂₀ O ₂ Si	[1]
Molecular Weight	176.33 g/mol	[1]
CAS Number	102229-10-7	[1]
Appearance	Colorless to Almost colorless clear liquid	[1]
Boiling Point	74-80 °C at 17 Torr	[1]
Density	0.890 g/cm ³	[1]
Refractive Index	1.430	[1]
Solubility	Slightly soluble in Dichloromethane, Chloroform, DMSO, and Ethyl Acetate.	[1]
Stability	Acid sensitive; reacts slowly with moisture/water.	[1]
pKa	14.38 ± 0.10 (Predicted)	[1]

Spectroscopic Data

While specific spectra are not publicly available, the following tables outline the expected spectroscopic characteristics for **2-((tert-Butyldimethylsilyl)oxy)ethanol** based on its structure.

¹H NMR (Proton Nuclear Magnetic Resonance)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~3.70	t	2H	-O-CH ₂ -CH ₂ -OH
~3.55	t	2H	-O-CH ₂ -CH ₂ -OH
~2.50	s	1H	-OH
0.89	s	9H	-C(CH ₃) ₃
0.05	s	6H	-Si(CH ₃) ₂

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)

Chemical Shift (ppm)	Assignment
~64	-O-CH ₂ -CH ₂ -OH
~61	-O-CH ₂ -CH ₂ -OH
25.9	-C(CH ₃) ₃
18.3	-C(CH ₃) ₃
-5.4	-Si(CH ₃) ₂

IR (Infrared) Spectroscopy

Wavenumber (cm ⁻¹)	Functional Group
~3400 (broad)	O-H stretch (alcohol)
2955, 2929, 2857	C-H stretch (alkane)
~1255	Si-C stretch
~1100	C-O stretch
~835, 775	Si-C bend

Mass Spectrometry (MS)

m/z	Fragment Ion
176	$[M]^+$ (Molecular Ion)
119	$[M - C(CH_3)_3]^+$
75	$[(CH_3)_2SiOH]^+$
73	$[Si(CH_3)_3]^+$

Experimental Protocols

Synthesis of 2-((tert-Butyldimethylsilyl)oxy)ethanol

A common and efficient method for the preparation of **2-((tert-Butyldimethylsilyl)oxy)ethanol** involves the monosilylation of ethylene glycol.[\[1\]](#)

Materials:

- Ethylene glycol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous Tetrahydrofuran (THF)
- tert-Butyldimethylsilyl chloride (TBSCl)
- 10% aqueous Potassium Carbonate (K_2CO_3) solution
- Methyl tert-butyl ether (MTBE)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Petroleum ether
- Ethyl acetate

Procedure:

- A solution of ethylene glycol (20.0 g, 0.322 mol) in anhydrous THF (100 mL) is added dropwise to a suspension of NaH (12.9 g, 0.322 mol, 60% dispersion) in anhydrous THF (500 mL) at room temperature.
- The reaction mixture is stirred for 1 hour at room temperature.
- tert-Butyldimethylsilyl chloride (48.59 g, 0.322 mol) is then added to the mixture, and stirring is continued for another hour at room temperature.
- The reaction is quenched by the addition of 10% aqueous K_2CO_3 solution (100 mL).
- The product is extracted with methyl tert-butyl ether (3 x 300 mL).
- The combined organic phases are dried over anhydrous Na_2SO_4 , filtered, and concentrated under reduced pressure.
- The crude product is purified by silica gel column chromatography using a gradient elution of 1% to 33% ethyl acetate in petroleum ether to yield **2-((tert-butyldimethylsilyl)oxy)ethanol** as a colorless oil (55.0 g, 96% yield).[1]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **2-((tert-Butyldimethylsilyl)oxy)ethanol**.



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Caption: Synthesis workflow for **2-((tert-Butyldimethylsilyl)oxy)ethanol**.

Safety Information

It is crucial to handle **2-((tert-Butyldimethylsilyl)oxy)ethanol** with appropriate safety precautions. The compound is classified with the following hazard statements: H227 (Combustible liquid), H315 (Causes skin irritation), and H319 (Causes serious eye irritation).[1]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.

For comprehensive safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

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References

- 1. (TERT.-BUTYLDIMETHYLSILYLOXY)ETHANOL | 102229-10-7 [chemicalbook.com]
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